

# 6-Chloro-4-methoxynicotinonitrile safety data sheet and handling

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## Compound of Interest

Compound Name: 6-Chloro-4-methoxynicotinonitrile

Cat. No.: B1425353

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An In-depth Technical Guide to the Safe Handling of **6-Chloro-4-methoxynicotinonitrile**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**6-Chloro-4-methoxynicotinonitrile** is a substituted pyridine derivative utilized as a building block in organic synthesis, particularly within medicinal chemistry and drug discovery programs. As with any specialized chemical intermediate, a comprehensive understanding of its hazard profile and the implementation of rigorous safety protocols are paramount to ensure the well-being of laboratory personnel and the integrity of research outcomes. This guide provides a detailed examination of the safety data, handling procedures, and emergency responses associated with this compound, grounded in authoritative safety data sheets and established laboratory safety principles.

## Section 1: Chemical Identification and Properties

A precise understanding of a compound's identity and physical characteristics is the foundation of safe laboratory practice.

Identifier	Value	Source
CAS Number	1187190-69-7	[1][2][3]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClN <sub>2</sub> O	[2][3]
Molecular Weight	168.58 g/mol	[2][3]
IUPAC Name	6-chloro-4-methoxypyridine-3-carbonitrile	[2]
Synonyms	6-Chloro-4-methoxypyridine-3-carbonitrile	[2][3]
Physical State	Solid	[4]
Storage	Sealed in dry, Room Temperature or 2-8°C	[3][5]

## Section 2: Hazard Identification and Toxicological Profile

**6-Chloro-4-methoxynicotinonitrile** is classified as hazardous under the Globally Harmonized System (GHS). The primary risks involve acute toxicity upon exposure through multiple routes, as well as irritation to the skin, eyes, and respiratory system.[1][2]

Hazard Classification (GHS)	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Warning	H302: Harmful if swallowed[1][2]	
Acute Toxicity, Dermal	Warning	H312: Harmful in contact with skin[1]	
Skin Corrosion/Irritation	Warning	H315: Causes skin irritation[1][2]	
Serious Eye Damage/Irritation	Warning	H319: Causes serious eye irritation[1][2]	
Acute Toxicity, Inhalation	Warning	H332: Harmful if inhaled[1]	
Specific Target Organ Toxicity (Single Exposure)	Warning	H335: May cause respiratory irritation[1][2]	

Toxicological Narrative: The toxicological data indicates that this compound must be handled with care to prevent any direct contact or inhalation. The "Harmful" classification (Category 4) for oral, dermal, and inhalation routes suggests that significant adverse health effects can occur from a single exposure.[1] The primary mechanism of concern for researchers is direct irritation. Contact with skin will likely cause redness and discomfort, while eye contact can lead to serious, potentially damaging, irritation.[1][6] Inhalation of the dust can irritate the mucous membranes and respiratory tract, leading to coughing and discomfort.[1][7]

## Section 3: Exposure Controls & Personal Protective Equipment (PPE)

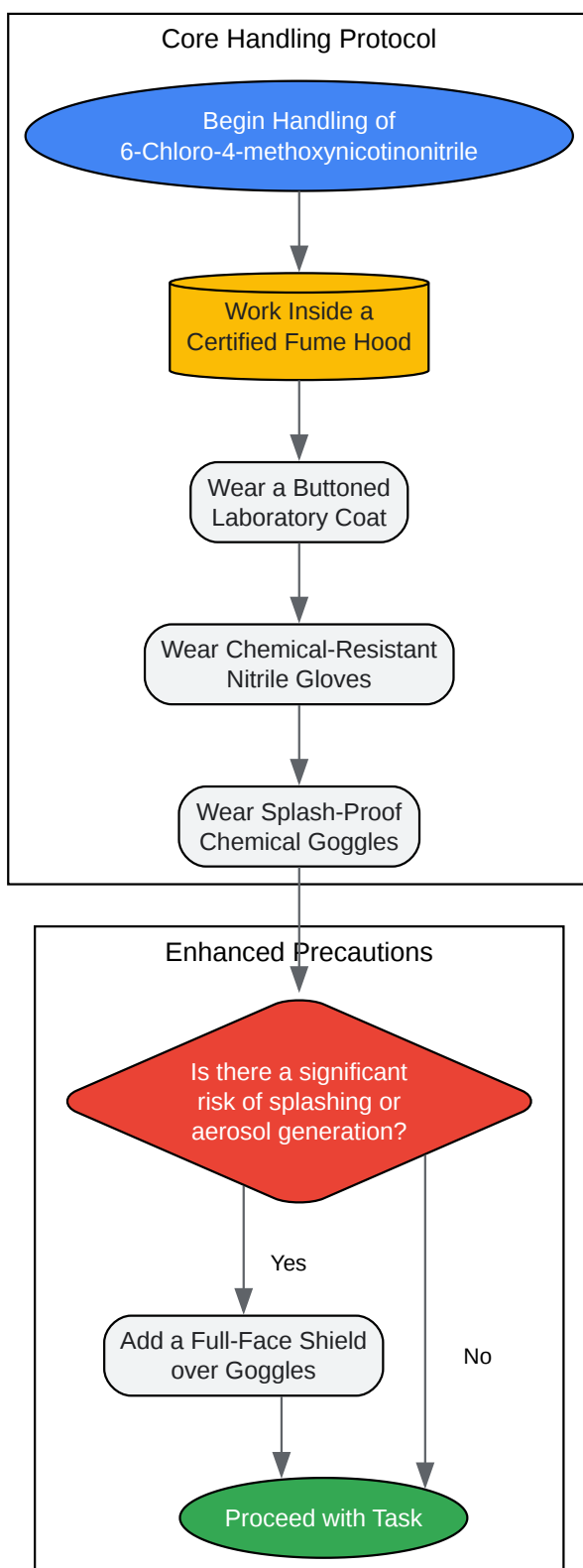
To mitigate the hazards identified above, a multi-layered approach combining engineering controls and appropriate PPE is mandatory.

### Engineering Controls

- Fume Hood: All manipulations of **6-Chloro-4-methoxynicotinonitrile**, including weighing, transferring, and preparing solutions, must be conducted within a certified chemical fume hood.<sup>[8]</sup> This is the primary engineering control to prevent inhalation of the compound's dust, which is a known respiratory irritant.<sup>[1][7]</sup>
- Ventilation: Ensure the laboratory has adequate general ventilation to prevent the accumulation of any fugitive emissions.<sup>[4][9]</sup>
- Safety Stations: An operational eyewash station and safety shower must be readily accessible in the immediate vicinity of the work area.<sup>[8][9]</sup>

## Personal Protective Equipment (PPE)

The selection of PPE is dictated by the compound's hazard profile. The following are mandatory when handling this substance.



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Caption: PPE Selection Workflow for Handling the Compound.

- **Eye and Face Protection:** Chemical safety goggles are required to protect against splashes. [10] When there is a heightened risk of splashing, such as when handling larger quantities or during vigorous mixing, a full-face shield should be worn over the goggles. [8]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are mandatory to prevent skin contact. [8] Always inspect gloves for tears or holes before use and practice proper glove removal technique to avoid contaminating your skin. [8]
- **Body Protection:** A standard laboratory coat, kept fully buttoned, must be worn at all times. [8] For tasks with a higher spill potential, a chemical-resistant apron may be advisable.
- **Respiratory Protection:** When engineering controls (i.e., a fume hood) are properly used, a respirator is typically not required. However, in the event of a control failure or a large spill, a NIOSH/MSHA-approved respirator with the appropriate cartridges would be necessary. [8]

## Section 4: Safe Handling and Storage Protocols

Adherence to methodical handling procedures is critical for minimizing exposure risk.

### Step-by-Step Handling Protocol

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly and the fume hood is operational. [8] Clear the workspace of any unnecessary items.
- **Weighing:** If weighing the solid, do so on a weigh boat or paper inside the fume hood. Avoid creating dust clouds. Use a spatula to carefully transfer the solid. [10]
- **Transfer/Dissolving:** When adding the solid to a solvent, do so slowly to avoid splashing. If the container has a narrow neck, use a powder funnel.
- **Post-Handling:** After use, securely seal the container. [1] Decontaminate the spatula and any other equipment used. Wipe down the work surface within the fume hood.
- **Hygiene:** Always wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory. [1] Do not eat, drink, or smoke in the work area. [7]

### Storage Requirements

- Container: Store in the original, tightly sealed container to prevent contamination and exposure to moisture or air.[1][9]
- Conditions: Keep in a cool, dry, and well-ventilated area.[1][9] Some suppliers recommend storing under an inert atmosphere like argon.[1]
- Incompatibilities: Store away from incompatible materials such as strong oxidizing agents.[4][6]
- Labeling: Ensure all containers are clearly and accurately labeled with the chemical name and associated hazards.[1]

## Section 5: Emergency Procedures

Preparedness is key to managing accidental exposures and spills effectively.

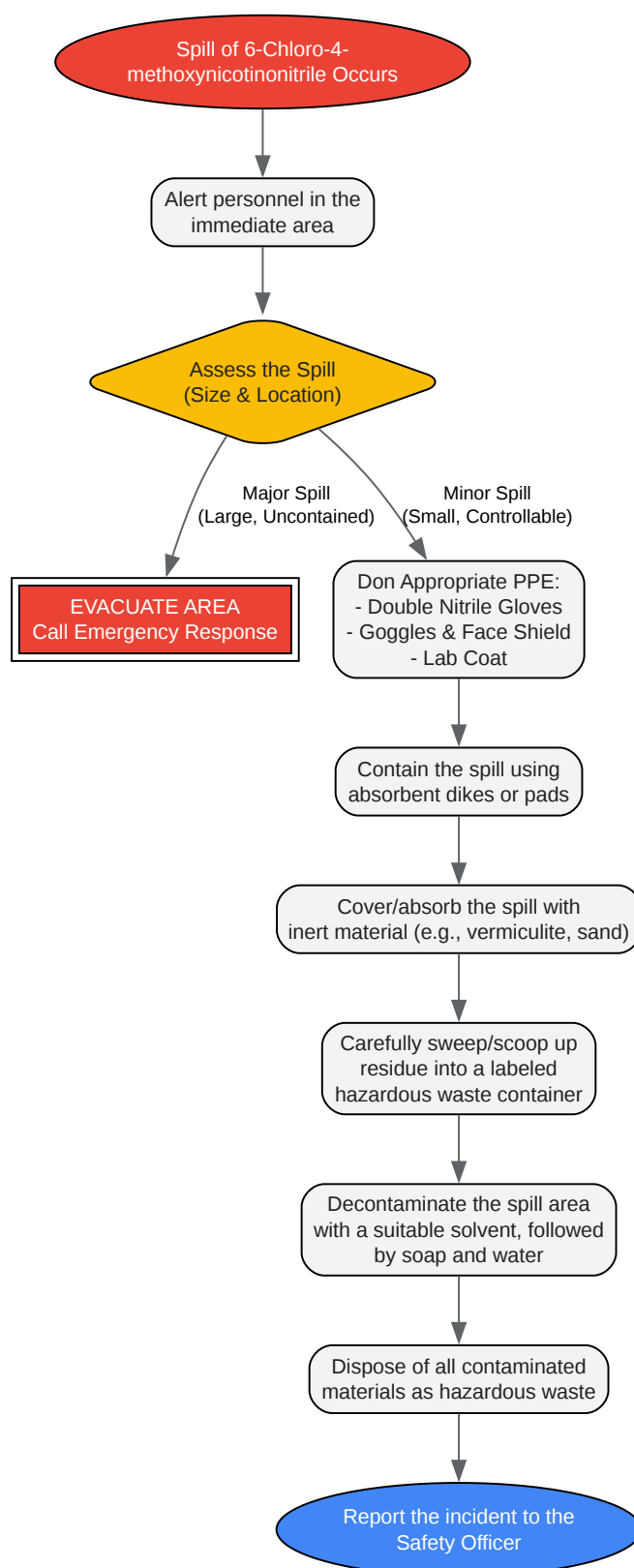
### First Aid Measures

Immediate and correct first aid is critical.[8]

- If Inhaled: Immediately remove the person to fresh air.[1][11] If breathing is difficult or has stopped, provide artificial respiration. Seek medical attention as soon as possible.[11]
- If on Skin: Promptly remove any contaminated clothing.[11] Immediately flush the affected skin with copious amounts of running water for at least 15 minutes.[9][11] If skin irritation occurs or persists, seek medical attention.[1]
- If in Eyes: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[11][12] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.[11]
- If Swallowed: Do NOT induce vomiting. Rinse the mouth thoroughly with water.[7][12] Call a Poison Control Center or physician immediately for guidance.[1][7]

### Spill Management Protocol

For minor laboratory spills (<4 L, not highly toxic), trained personnel can perform cleanup. All major spills require immediate evacuation and emergency response notification.



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Caption: Decision and Action Flowchart for Spill Response.



### Step-by-Step Minor Spill Cleanup:

- Alert & Secure: Alert personnel in the immediate area and restrict access.[13]
- Ventilate: Ensure the fume hood is operational to control dust and vapors.[14]
- Don PPE: Wear appropriate PPE, including double gloves, safety goggles, a face shield, and a lab coat.[15]
- Contain: Prevent the spread of the solid dust.[10] Use absorbent pads to create a dike around the spill's perimeter.[14]
- Absorb: Gently cover the spill with an inert, non-combustible absorbent material like vermiculite, sand, or cat litter, working from the outside in.[14]
- Collect: Carefully sweep or scoop the absorbed material into a clearly labeled, sealable container for hazardous waste.[4][14] Avoid creating dust.
- Decontaminate: Clean the spill area thoroughly.[14] The specific solvent will depend on laboratory protocols, but a final wash with soap and water is recommended.
- Dispose: All contaminated materials, including gloves, absorbent, and cleaning supplies, must be placed in the hazardous waste container.[8][9]

## Section 6: Disposal Considerations

Waste generated from the use of **6-Chloro-4-methoxynicotinonitrile** is considered hazardous waste.

- Waste Collection: All waste materials, including contaminated PPE, absorbent materials from spills, and empty containers, must be collected in designated, properly labeled hazardous waste containers.[8]
- Regulations: Dispose of all waste in strict accordance with all applicable local, state, and federal environmental regulations.[1][9] Do not dispose of this chemical down the drain or in regular trash.[8] Consult with your institution's Environmental Health & Safety (EHS) department for specific guidance.

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